

# An In-depth Technical Guide to 2,4,6-Tribromotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,4,6-Tribromotoluene**

Cat. No.: **B109049**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,4,6-Tribromotoluene**, alongside a detailed experimental protocol relevant to its application in organic synthesis. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of medicinal chemistry and materials science.

## Core Properties and Formula

**2,4,6-Tribromotoluene** is a halogenated aromatic compound with the chemical formula  $C_7H_5Br_3$ .<sup>[1][2]</sup> Its structure consists of a toluene molecule substituted with three bromine atoms at the 2, 4, and 6 positions of the benzene ring.

## Quantitative Data Summary

The key quantitative properties of **2,4,6-Tribromotoluene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	328.83 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to light brown powder or crystals	
Melting Point	68-71 °C	
Boiling Point	290 °C	
Density	2.479 g/cm <sup>3</sup>	
Water Solubility	Insoluble	
CAS Number	6320-40-7	<a href="#">[2]</a>

## Applications in Synthesis

**2,4,6-Tribromotoluene** serves as a key intermediate in various organic syntheses. Notably, it is a precursor for the synthesis of 2,4,6-tribromo-benzyl bromide and is also used as a reagent in the preparation of non-proteinogenic  $\alpha$ -amino acids.

## Experimental Protocols

While **2,4,6-Tribromotoluene** is often an intermediate, the following protocol details a synthesis where it is a potential byproduct, illustrating the reaction conditions for the bromination of toluene. This provides insight into the synthesis and purification challenges associated with this compound family.

### Protocol: Synthesis of Pentabromotoluene via Bromination of Toluene

This protocol describes a method for the synthesis of pentabromotoluene, where tribromotoluene isomers are formed as intermediates.

#### Materials and Equipment:

- 500 ml jacketed reactor with a reflux condenser, thermowell, mechanical stirrer, and toluene inlet
- Peristaltic pump
- Gas chromatograph
- Toluene
- Bromine
- Aluminum (III) chloride
- 1,2-dibromomethane
- Sodium hydrogen sulfite
- Water

**Procedure:**

- Reaction Setup: A 500 ml jacketed reactor, protected from light with heavy-duty aluminum foil, is charged with 150 ml of dry 1,2-dibromomethane, 3.85 g (0.0297 mole) of aluminum chloride, and 86 ml (1.684 mole) of bromine.
- Toluene Feed: The reactor temperature is set to 25°C. 33.4 ml (0.314 mole) of toluene is then introduced via a peristaltic pump at a rate of 0.30 ml/min.
- Reaction Monitoring: The progress of the reaction is monitored by taking samples from the reaction mixture. These samples are treated with water and a sodium bisulfite solution, and the solid components are dissolved in additional 1,2-dibromomethane before being injected into a gas chromatograph.
- Post-Reaction: Once the toluene feed is complete, the reaction is allowed to continue for one hour at a temperature between 45°C and 65°C to ensure completion.
- Work-up and Isolation: To isolate the final product, water and a sodium bisulfite solution are added to the reaction mixture to neutralize any remaining catalyst and reduce excess

bromine. The aqueous layer is then separated. The remaining organic slurry is washed with water, neutralized, and filtered. The resulting crystalline product is dried in a vacuum oven.

## Visualized Synthetic Pathway

The following diagram illustrates a key synthetic application of **2,4,6-Tribromotoluene** as a precursor to 2,4,6-tribromo-benzyl bromide.



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Caption: Synthetic pathway from **2,4,6-Tribromotoluene**.

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## References

- 1. 2,4,6-TRIBROMOTOLUENE synthesis - chemicalbook [chemicalbook.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)